

Essential Safety and Logistical Information for Handling L-Biphenylalanine

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Compound of Interest

Compound Name: *L-Biphenylalanine*

Cat. No.: *B555396*

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For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This document provides immediate and essential safety and logistical information for **L-Biphenylalanine**, including operational and disposal plans, to ensure a safe laboratory environment.

Hazard Identification and Classification

L-Biphenylalanine is classified as a hazardous substance. It is harmful if swallowed, causes skin irritation, and can lead to serious eye irritation. Additionally, it may cause respiratory irritation.

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is crucial to minimize exposure when handling **L-Biphenylalanine**. The following PPE is recommended:

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles or glasses with side shields.	Protects eyes from dust particles and potential splashes.
Hand Protection	Chemically resistant, impervious gloves (e.g., nitrile rubber).	Prevents direct skin contact with the compound.
Body Protection	A standard laboratory coat. For larger quantities or where significant dust generation is possible, impervious clothing is recommended.	Protects skin and personal clothing from contamination.
Respiratory Protection	For operations that may generate dust, use a NIOSH-approved respirator (e.g., N95). In cases of insufficient ventilation, a full-face respirator may be necessary.	Minimizes inhalation of airborne particles.

Physical and Chemical Properties

Property	Value
Molecular Formula	C ₁₅ H ₁₅ NO ₂
Molecular Weight	241.29 g/mol
Appearance	White to off-white solid
Melting Point	227-229 °C
Boiling Point	569.2 °C at 760 mmHg
Solubility	Data not readily available.

Quantitative Toxicity Data

Specific quantitative toxicity data, such as LD50 (median lethal dose) or LC50 (median lethal concentration), for **L-Biphenylalanine** is not readily available in the reviewed literature. In the absence of this data, it is crucial to handle the compound with a high degree of caution, assuming it to be toxic. The primary hazards identified are acute oral toxicity, skin irritation, serious eye irritation, and respiratory tract irritation.

Experimental Protocol: Weighing and Dissolving L-Biphenylalanine

This protocol provides a step-by-step guide for safely weighing and dissolving powdered **L-Biphenylalanine** for experimental use.

Materials:

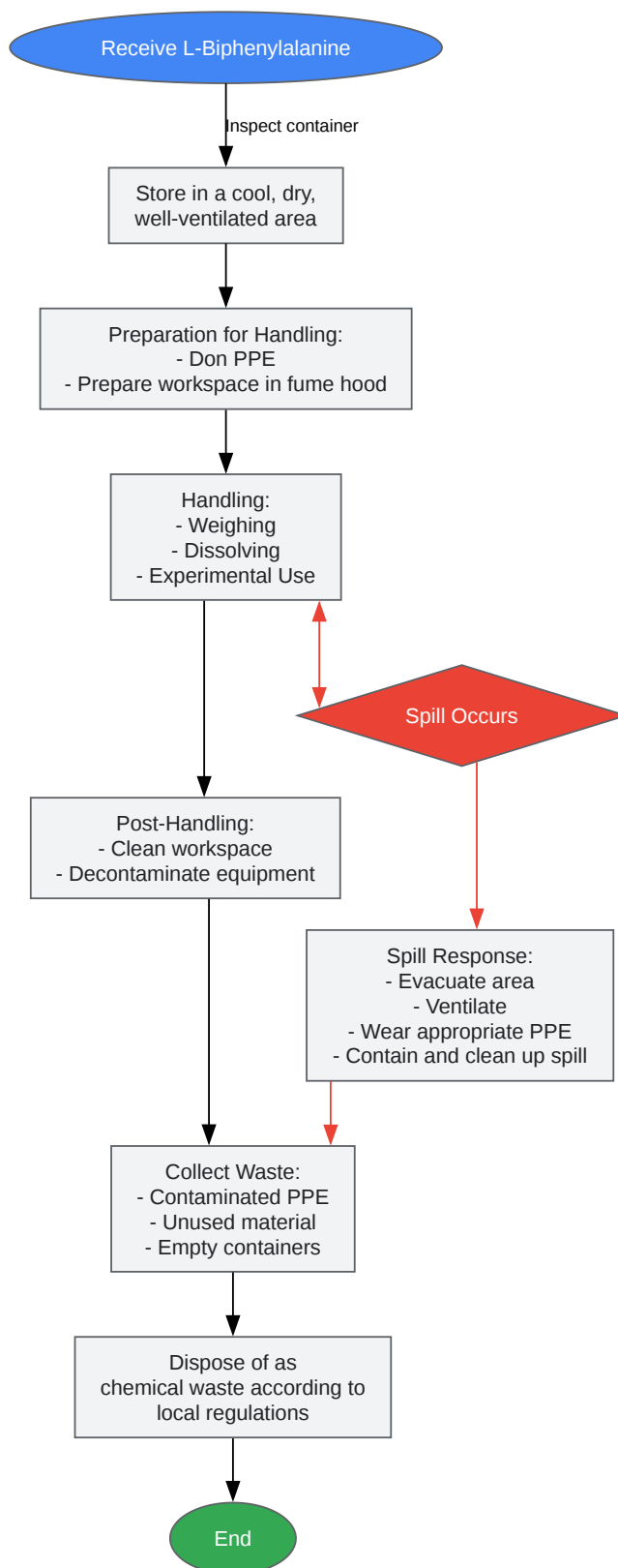
- **L-Biphenylalanine** solid
- Appropriate solvent
- Analytical balance
- Weighing paper or weigh boat
- Spatula
- Beaker or flask
- Magnetic stir bar and stir plate (optional)
- Personal Protective Equipment (as specified above)

Procedure:

- Preparation:
 - Don all required personal protective equipment (lab coat, safety goggles, and gloves).
 - Ensure the work area, preferably a chemical fume hood, is clean and free of clutter.

- Confirm that a safety shower and eyewash station are readily accessible.
- Weighing:
 - Place a clean piece of weighing paper or a weigh boat on the analytical balance.
 - Tare the balance to zero.
 - Carefully use a clean spatula to transfer the desired amount of **L-Biphenylalanine** powder onto the weighing paper/boat. Avoid creating dust.
 - Record the exact weight of the compound.
- Dissolving:
 - Carefully transfer the weighed **L-Biphenylalanine** powder into a clean beaker or flask.
 - Add the appropriate solvent to the beaker.
 - If necessary, place a magnetic stir bar in the beaker and place it on a stir plate to facilitate dissolution.
 - Gently stir the solution until the solid is completely dissolved.
- Post-Procedure:
 - Tightly cap the container with the **L-Biphenylalanine** solution.
 - Clean the spatula and work area thoroughly.
 - Dispose of the weighing paper/boat and any contaminated materials in the designated chemical waste container.
 - Remove gloves and wash hands thoroughly with soap and water.

Safe Handling and Storage Workflow



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Caption: Logical workflow for the safe handling of **L-Biphenylalanine**.

Operational and Disposal Plans

Handling Procedures:

- Always handle **L-Biphenylalanine** in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of dust.
- Avoid generating dust during handling.
- Wash hands thoroughly after handling the compound.
- Do not eat, drink, or smoke in areas where the chemical is handled or stored.

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated place.
- Keep away from incompatible materials such as strong oxidizing agents.

Spill Procedures:

- In case of a spill, evacuate the area.
- Wear appropriate personal protective equipment, including respiratory protection.
- Avoid breathing dust.
- Carefully sweep up the spilled solid and place it in a sealed container for disposal.
- Clean the spill area with a suitable solvent and then wash with soap and water.

Disposal Plan:

- Dispose of **L-Biphenylalanine** and any contaminated materials as chemical waste.
- Follow all local, state, and federal regulations for hazardous waste disposal.
- Do not dispose of the material down the drain or in regular trash.

- Contact your institution's environmental health and safety department for specific disposal guidance.

Emergency First Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
- In Case of Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
- In Case of Eye Contact: Immediately rinse eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.
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